

An In-depth Technical Guide to 2-Decylfuran: Properties, Synthesis, and Potential Applications

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Compound of Interest

Compound Name:	2-Decylfuran
CAS No.:	83469-85-6
Cat. No.:	B1601180

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Decylfuran is an organic compound characterized by a furan ring substituted with a ten-carbon alkyl chain.[1] As a member of the furan family, it holds potential interest for various scientific disciplines, from flavor and fragrance chemistry to materials science and drug discovery. The furan nucleus is a crucial scaffold in numerous physiologically active chemicals, and its derivatives are known to exhibit a wide range of biological activities, including antibacterial, anti-inflammatory, and anticancer properties.[2][3] **2-Decylfuran**, specifically, is recognized as a flavoring agent and has been identified as a plant metabolite.[4] This guide provides a comprehensive overview of **2-Decylfuran**, consolidating its chemical and physical properties, outlining a detailed synthesis protocol, discussing its potential biological significance, and providing essential safety information.

Chemical Identity and Properties

CAS Number: 83469-85-6[4]

Synonyms:

- Furan, 2-decyl-[4]
- 2-n-decylfuran[4]
- FEMA 4090[4]

Molecular Formula: C₁₄H₂₄O[4]

Molecular Weight: 208.34 g/mol [4]

The physical and chemical properties of **2-Decylfuran** are summarized in the table below, providing key data for laboratory and research applications.

Property	Value	Source(s)
Physical Description	Colorless solid with a spicy, fatty aroma.	[4]
Boiling Point	264.00 to 266.00 °C @ 760.00 mm Hg	[4]
Melting Point	29.00 to 32.00 °C @ 760.00 mm Hg	[4]
Solubility	Insoluble in water; Soluble in ethanol.	[4]
Kovats Retention Index	1497.5, 1498.4 (Semi-standard non-polar)	[4]

Synthesis of 2-Decylfuran

The synthesis of 2-alkylfurans can be achieved through various established organic chemistry methodologies. One of the most common and reliable methods is the Paal-Knorr furan synthesis, which involves the acid-catalyzed cyclization of a 1,4-dicarbonyl compound. For the

synthesis of **2-Decylfuran**, the required precursor would be tetradecane-2,5-dione. Below is a detailed, step-by-step protocol based on this classical and effective approach.

Experimental Protocol: Paal-Knorr Synthesis of 2-Decylfuran

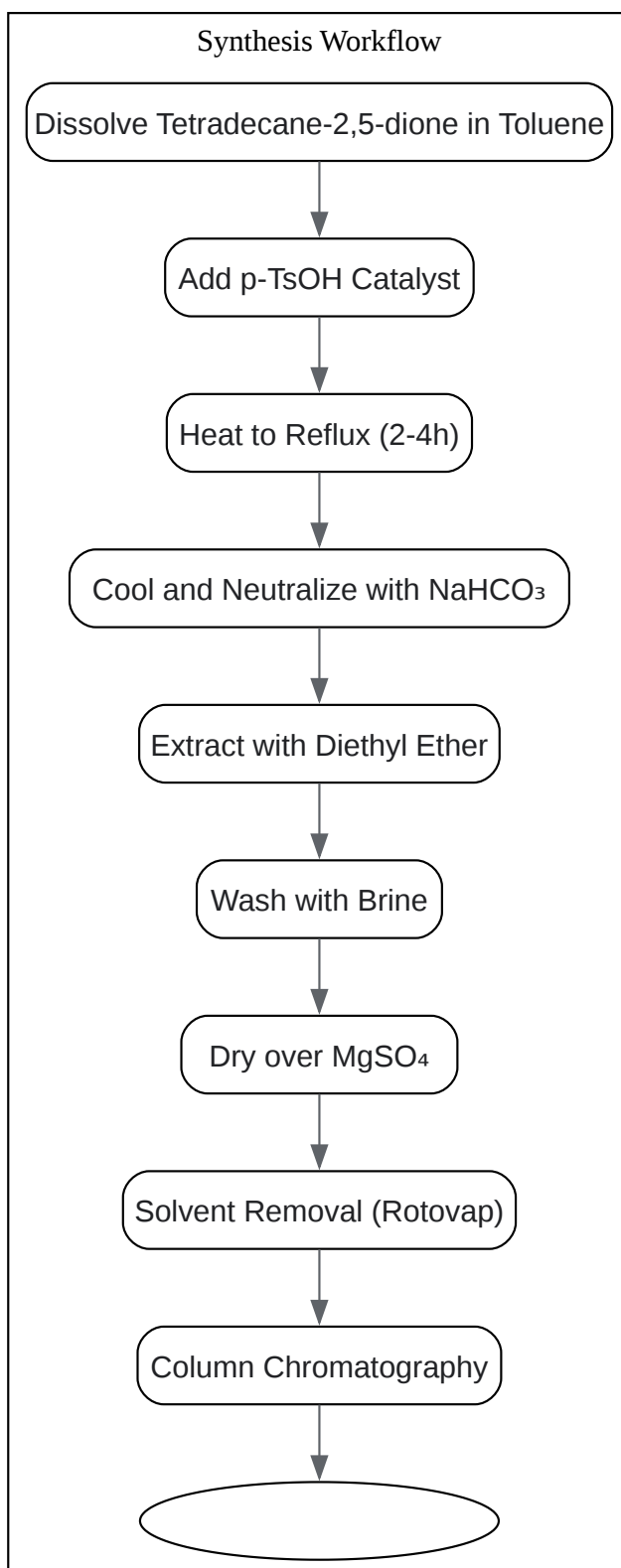
Objective: To synthesize **2-Decylfuran** via the acid-catalyzed cyclization of tetradecane-2,5-dione.

Materials:

- Tetradecane-2,5-dione
- p-Toluenesulfonic acid (p-TsOH) or concentrated Sulfuric Acid (H₂SO₄)
- Toluene
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography (silica gel)

Procedure:

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve tetradecane-2,5-dione (1 equivalent) in toluene.
- **Catalyst Addition:** Add a catalytic amount of p-toluenesulfonic acid (p-TsOH) (approximately 0.05 equivalents) to the solution.
- **Reaction:** Heat the mixture to reflux with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC). The reaction is typically complete within 2-4 hours.
- **Work-up:** Once the reaction is complete, allow the mixture to cool to room temperature. Carefully neutralize the acid catalyst by adding saturated sodium bicarbonate solution.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with diethyl ether (3 x 50 mL). Combine the organic layers.
- **Washing:** Wash the combined organic layers with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by column chromatography on silica gel, using a gradient of hexane and ethyl acetate as the eluent, to yield pure **2-Decylfuran**.



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Caption: Paal-Knorr synthesis workflow for **2-Decylfuran**.

Spectroscopic Data

The structural elucidation of **2-Decylfuran** is confirmed by various spectroscopic methods.

- Mass Spectrometry (GC-MS): The mass spectrum of **2-Decylfuran** shows a top peak at m/z 81, with the second and third highest peaks at m/z 95 and 82, respectively.[4]
- ^{13}C NMR Spectroscopy: A ^{13}C NMR spectrum is available for **2-Decylfuran**, which can be used to confirm the carbon skeleton of the molecule.[4] Theoretical studies on similar furan derivatives can aid in the interpretation of the chemical shifts.[5]

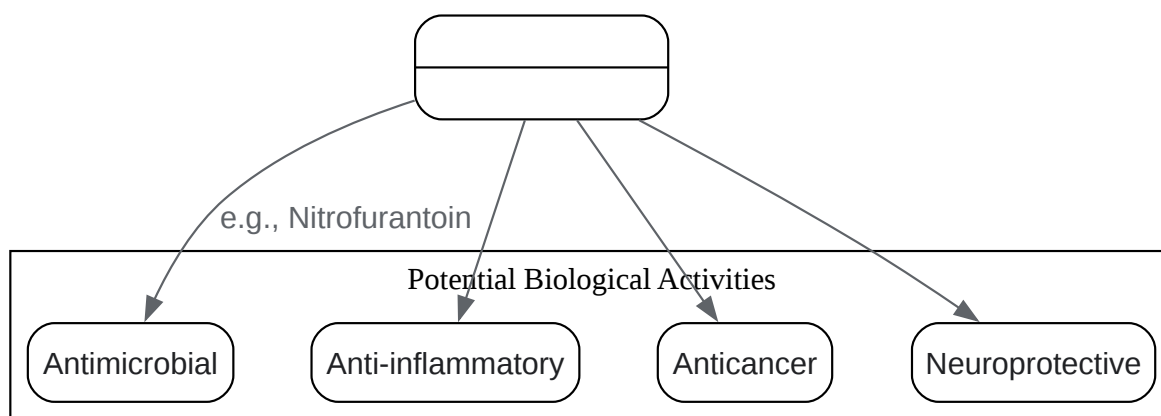
Potential Biological Activity and Applications in Drug Development

While specific pharmacological studies on **2-Decylfuran** are not extensively documented, the broader class of furan derivatives is of significant interest in medicinal chemistry.[3] Furan-containing compounds have demonstrated a wide array of biological activities, including:

- Antimicrobial Effects: The furan ring is a component of several antimicrobial agents.[2] For example, nitrofurantoin is a furan derivative used to treat urinary tract infections.[3] Some 2-vinylfuran derivatives have been shown to inhibit the growth of algae and yeast.[6]
- Anti-inflammatory Properties: Certain furan derivatives are known to possess anti-inflammatory effects.[3]
- Anticancer Activity: The furan scaffold is present in compounds that have been investigated for their antiproliferative effects against various cancer cell lines.[2]
- Neuroprotective Potential: Recent reviews highlight the potential of furan-containing compounds in the context of neurodegenerative diseases, owing to their antioxidant and anti-inflammatory properties.[7]

The long alkyl chain of **2-Decylfuran** imparts significant lipophilicity to the molecule, which could influence its pharmacokinetic properties, such as membrane permeability and distribution. In drug design, such modifications can be crucial for reaching specific biological targets.

The formation of 2-alkylfurans from the corresponding lipid-derived α,β -unsaturated aldehydes has been observed, with amino acids potentially catalyzing this reaction under dry-roasting conditions.[8] This suggests a natural formation pathway in biological systems and food products, which may have implications for its biological role and safety.



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Caption: Potential pharmacological activities of the furan scaffold.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling **2-Decylfuran**. While a specific Material Safety Data Sheet (MSDS) for **2-Decylfuran** is not readily available, general guidelines for handling furan derivatives should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area or under a chemical fume hood.
- Storage: Store in a tightly closed container in a cool, dry place, away from heat and sources of ignition. Some furan derivatives are light-sensitive and may form explosive peroxides upon exposure to air, so storage under an inert atmosphere is recommended.[9]

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[10]
- Toxicity: Furan itself is classified as a possible human carcinogen.[11] While the toxicity of **2-Decylfuran** has not been fully elucidated, it should be handled with care. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) noted that for some furan derivatives, there are unresolved toxicological concerns that warrant further investigation into their metabolism and covalent binding to macromolecules.[4]

Conclusion

2-Decylfuran is a versatile molecule with established use in the flavor industry and potential for broader applications in chemical and pharmaceutical research. Its synthesis is achievable through well-established organic chemistry protocols, and its lipophilic nature, conferred by the decyl chain, makes it an interesting candidate for structure-activity relationship studies in drug discovery. While further research is needed to fully characterize its biological activities and toxicological profile, the known pharmacological potential of the furan scaffold suggests that **2-Decylfuran** and its analogues may be fruitful subjects for future investigation.

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